

Application Note: Enzymatic Biotransformation of RhodinyI Propionate

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Compound of Interest

Compound Name: *RhodinyI propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Executive Summary

This application note details the protocols for utilizing **RhodinyI Propionate** (CAS: 105-89-5) as a substrate in lipase-catalyzed esterification and hydrolysis reactions. **RhodinyI propionate**, a key fragrance ingredient with a rose-geranium profile, is chemically composed of 3,7-dimethyl-7-octen-1-yl propionate (citronellyl propionate) and often isomers such as geranyl propionate, depending on the "Rhodinol" source.^[1]

This guide addresses two primary workflows:

- Enzymatic Synthesis: Green manufacturing via direct esterification or transesterification.
- Kinetic Resolution: Using **rhodinyI propionate** as a substrate for the enantioselective production of chiral citronellol via hydrolysis.

Scientific Background & Mechanism^[2]

Chemical Identity & Substrate Properties

Rhodinyl propionate is a fatty alcohol ester. In enzymatic contexts, it acts as an acyl acceptor (in hydrolysis) or its alcohol precursor (Rhodinol) acts as a nucleophile (in esterification).

- Molecular Formula:
- Molecular Weight: 212.33 g/mol [1]
- LogP: ~4.5 (Highly hydrophobic; requires non-polar solvents or solvent-free systems).

Enzymatic Mechanism: Ping-Pong Bi-Bi

Lipase-catalyzed transformations of **rhodinyl propionate** follow a Ping-Pong Bi-Bi mechanism. [1]

- Acyl-Enzyme Formation: The catalytic serine attacks the carbonyl carbon of the acyl donor (propionic acid or propionate ester), releasing the first product (water or alcohol).[2]
- Nucleophilic Attack: The rhodinol alcohol attacks the acyl-enzyme intermediate, regenerating the enzyme and releasing **rhodinyl propionate**.

Pathway Visualization

The following diagram illustrates the reversible enzymatic pathway, highlighting the critical role of water activity (

) in determining reaction direction.

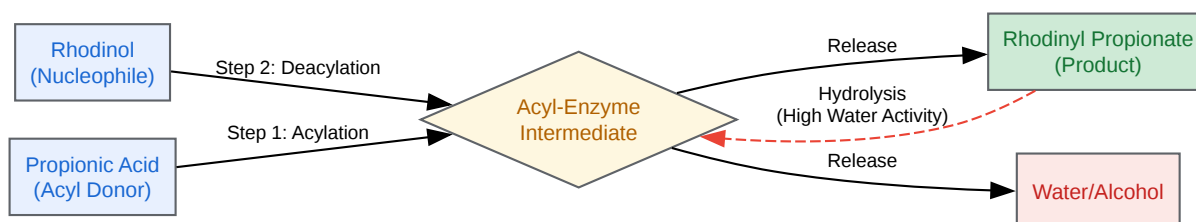


Figure 1: Ping-Pong Bi-Bi Mechanism for Rhodinyl Propionate Synthesis/Hydrolysis

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Protocol A: Enzymatic Synthesis (Esterification)

Objective: High-yield synthesis of **rhodinyl propionate** from rhodinol and propionic acid under solvent-free conditions.

Materials

- Enzyme: *Candida antarctica* Lipase B (CALB), immobilized (e.g., Novozym 435).^[3]
 - Why: CALB is robust, thermostable, and exhibits high activity towards primary alcohols like citronellol/geraniol.
- Substrates: Rhodinol (Natural or Synthetic), Propionic Acid (>99%).
- Water Scavenger: Molecular Sieves (3Å or 4Å), activated.
- Equipment: Orbital shaker with temperature control.

Method Steps

- Substrate Preparation:
 - Mix Rhodinol and Propionic Acid in a 1:1 to 1:1.5 molar ratio (Alcohol:Acid).
 - Note: Excess acid drives equilibrium but may inhibit the enzyme at high concentrations. A 1:1.2 ratio is optimal for solvent-free systems.^[1]
- Enzyme Addition:
 - Add immobilized CALB at 1–5% (w/w) relative to the total substrate mass.
- Water Control:
 - Add activated Molecular Sieves (50–100 mg per mL of reaction mixture).
 - Critical: Accumulation of water promotes the reverse reaction (hydrolysis).
- Incubation:
 - Temperature: 50°C – 60°C.

- Agitation: 150–200 rpm.
- Duration: 4–24 hours.
- Termination:
 - Filter the reaction mixture to remove the immobilized enzyme and molecular sieves.
 - The enzyme can be washed with acetone and reused (typically 5–10 cycles).

Protocol B: Kinetic Resolution (Hydrolysis)

Objective: Use **rhodiny propionate** as a substrate to resolve racemic rhodinol (specifically the chiral citronellol component) into optically pure forms.

Materials

- Enzyme: *Candida rugosa* Lipase (CRL) or *Pseudomonas cepacia* Lipase (PS).^[4]
 - Why: These lipases often show higher enantioselectivity (α -value) for chiral esters compared to CALB.
- Substrate: Racemic **Rhodiny Propionate**.
- Solvent: Phosphate Buffer (pH 7.0) / Hexane biphasic system (50:50 v/v).

Method Steps

- Reaction Setup:
 - Dissolve **Rhodiny Propionate** (50 mM) in Hexane (organic phase).
 - Prepare 50 mM Phosphate Buffer, pH 7.0 (aqueous phase).
- Initiation:
 - Add lipase (10–20 mg/mL) to the aqueous phase.
 - Combine phases and emulsify via vigorous stirring.

- Monitoring:
 - Incubate at 30°C.
 - Monitor conversion via GC.[3] Stop reaction at ~40–50% conversion.
 - Mechanism:[1][2][6][7] The enzyme preferentially hydrolyzes the (R)- or (S)-ester (depending on lipase source), leaving the unreacted ester enriched in the opposite enantiomer.
- Extraction:
 - Separate phases.[6][8] Extract aqueous phase with ethyl acetate.
 - The organic layer contains the unreacted ester and the product alcohol.

Analytical Workflow (GC-FID)

Quantification of **Rhodinyl Propionate** conversion requires robust chromatography.

GC Parameters

Parameter	Setting
Column	DB-WAX or HP-5 (30m x 0.25mm x 0.25µm)
Carrier Gas	Helium (1.0 mL/min)
Injector Temp	250°C (Split ratio 1:[1]50)
Detector (FID)	280°C
Oven Program	80°C (2 min)
	10°C/min
	230°C (5 min)

Retention Time Logic

- Propionic Acid: Elutes first (shortest retention time).

- Rhodinol (Alcohol): Elutes second.
- **Rhodiny Propionate** (Ester): Elutes last (highest boiling point).

Experimental Workflow Diagram

The following diagram outlines the decision tree for selecting the correct protocol based on the research goal.

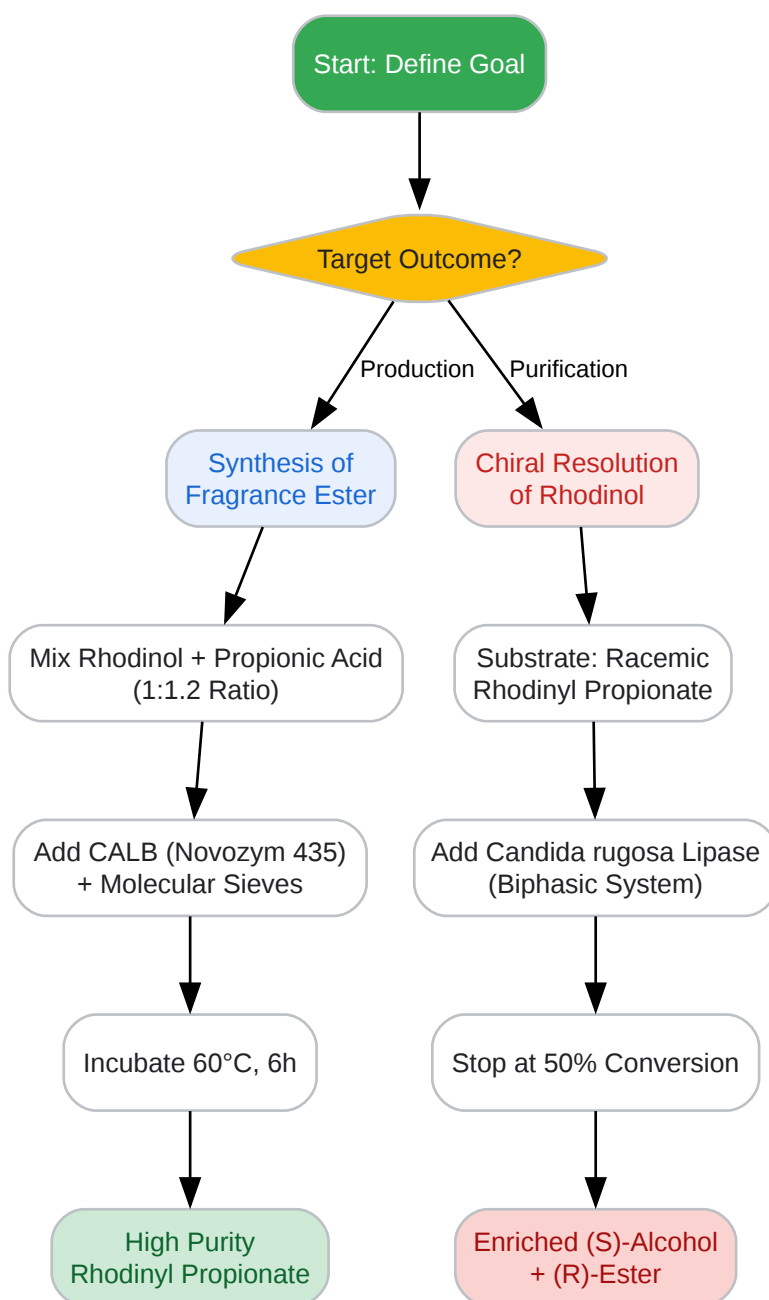


Figure 2: Workflow Selection for Rhodiny Propionate Biotransformation

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion (<50%)	Water accumulation in system. [1]	Increase Molecular Sieves load or use vacuum to remove water.[1]
Enzyme Aggregation	Solvent polarity too low.	Add a small amount of hydrophobic solvent (e.g., heptane) to disperse.
Low Reaction Rate	Mass transfer limitation.[1]	Increase agitation speed (>200 rpm) or use a flow reactor.
Substrate Inhibition	Acid concentration too high.[1]	Feed propionic acid stepwise (fed-batch mode) rather than all at once.

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